

Essential Safety and Logistics for Handling 2,5-Dichlorobenzophenone

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Compound of Interest

Compound Name: 2,5-Dichlorobenzophenone

Cat. No.: B102398

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **2,5-Dichlorobenzophenone**, a compound that requires careful management in a laboratory setting. Adherence to these procedures is critical to ensure personal safety and maintain a secure research environment.

Chemical Identifier:

- Name: **2,5-Dichlorobenzophenone**
- CAS Number: 16611-67-9
- Molecular Formula: C₁₃H₈Cl₂O

Hazard Summary: **2,5-Dichlorobenzophenone** is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]}

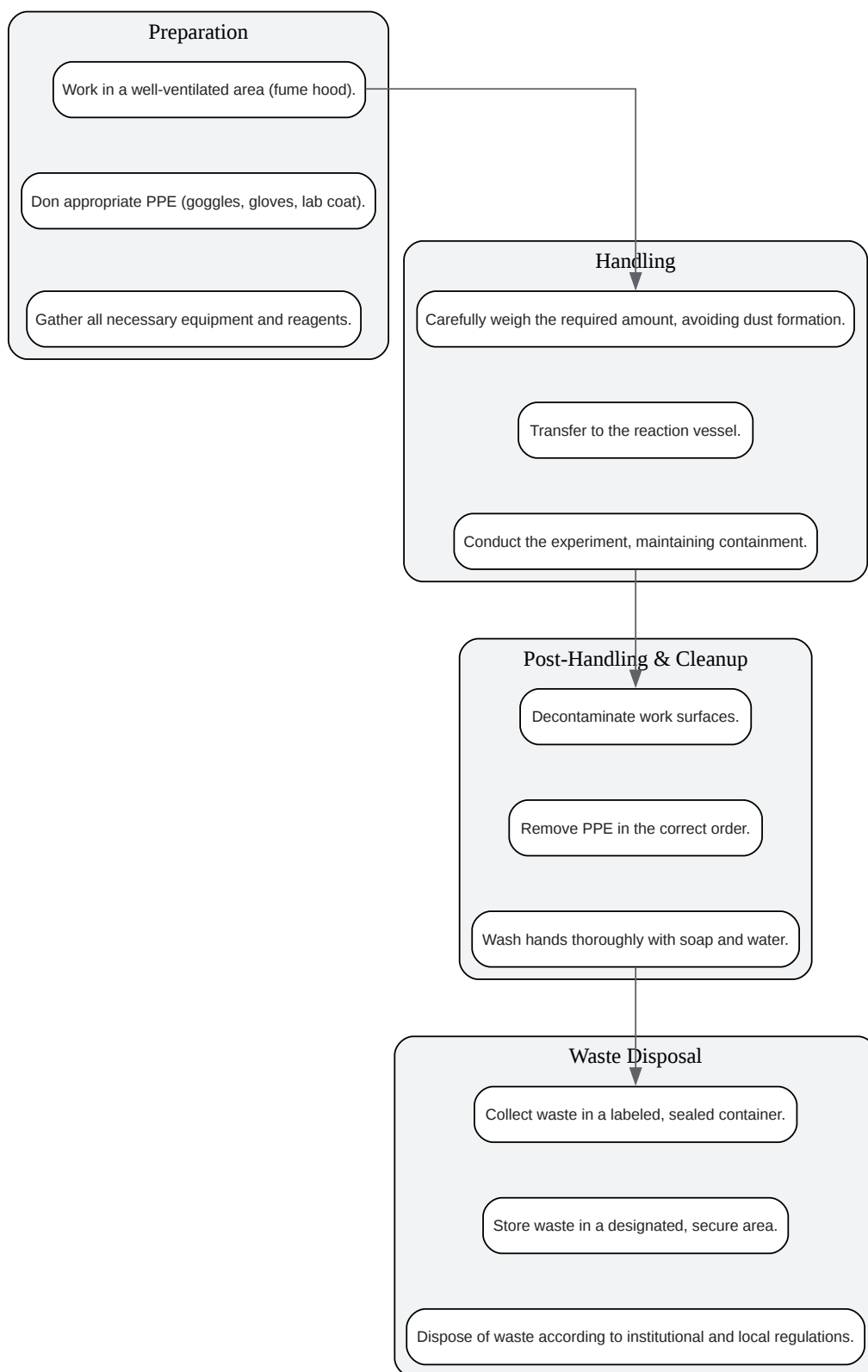
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,5-Dichlorobenzophenone** to minimize exposure and ensure safety.

PPE Category	Specifications	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	Protects against dust particles and splashes that can cause serious eye irritation. ^[1]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber) and fire/flammable resistant and impervious clothing. A lab coat or chemical-resistant apron should be worn.	Prevents skin contact which can cause irritation. ^{[1][3]} Contaminated clothing must be removed and washed before reuse. ^{[1][2][3]}
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded, or if irritation or other symptoms are experienced. A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended. ^[5]	Protects against inhalation of dust, which may cause respiratory irritation. ^{[1][2][4]}

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2,5-Dichlorobenzophenone** is crucial. The following workflow outlines the key steps from preparation to disposal.



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Workflow for Safe Handling of **2,5-Dichlorobenzophenone**.

Storage: Store **2,5-Dichlorobenzophenone** in a tightly closed container in a dry, cool, and well-ventilated place.[1][3] The storage area should be locked.[1][3]

In Case of Accidental Exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][3]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.[1][2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[1][2][3]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][3]

Spill Response: In case of a spill, evacuate personnel to a safe area. Avoid dust formation and breathing vapors, mist, or gas.[1] Use personal protective equipment.[1] Collect the spilled material and arrange for disposal. Prevent further leakage or spillage if it is safe to do so.[1]

Disposal Plan

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][3] Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[5] Do not mix with other waste. Handle uncleaned containers as you would the product itself.[6]

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